

Essential Safety and Disposal Guide for FMP-API-1

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Compound of Interest

Compound Name: FMP-API-1

CAS No.: 6423-19-4

Cat. No.: B1266828

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety, handling, and disposal information for **FMP-API-1**, a key inhibitor of the A-kinase anchoring protein (AKAP)-PKA interaction. Adherence to these guidelines is essential for ensuring laboratory safety and proper environmental stewardship.

Chemical and Physical Properties

FMP-API-1 is a research chemical used to study cellular signaling pathways. A summary of its key quantitative properties is provided below for easy reference.

Property	Value
CAS Number	16523-28-7[1][2]
Molecular Formula	C ₁₃ H ₁₄ N ₂ O ₂ [1][2]
Molecular Weight	230.26 g/mol [1][2]
Appearance	White to beige powder
Purity	≥95% to ≥98% (HPLC)[2]
Solubility	>10 mg/mL in DMSO
Storage Temperature	-20°C

Proper Disposal Procedures

Proper disposal of **FMP-API-1** and its containers is crucial to prevent environmental contamination and ensure workplace safety. While a specific Safety Data Sheet (SDS) detailing disposal is not readily available, the following procedures are recommended based on the known properties of **FMP-API-1** and general laboratory chemical waste guidelines.

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Unused or expired **FMP-API-1** should be treated as chemical waste.
 - Contaminated materials, such as personal protective equipment (PPE), weighing boats, and pipette tips, must also be disposed of as chemical waste.
 - Segregate **FMP-API-1** waste from other laboratory waste streams to avoid incompatible chemical reactions.
- Containerization:
 - Collect all **FMP-API-1** waste in a designated, leak-proof, and clearly labeled hazardous waste container.

- The label should include the chemical name ("**FMP-API-1**" and its synonym "3,3'-Diamino-4,4'-dihydroxydiphenylmethane"), the CAS number (16523-28-7), and the appropriate hazard pictograms (see Safety and Handling section).
- Neutralization (for spills):
 - In case of a small spill, carefully sweep up the solid material.
 - For final cleanup of the spill area, a 10% acetic acid solution can be used to neutralize the area, as is recommended for phenolic amines.
- Final Disposal:
 - Dispose of the containerized **FMP-API-1** waste through your institution's licensed hazardous waste disposal service.
 - Do not dispose of **FMP-API-1** down the drain or in regular trash.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Safety and Handling

FMP-API-1 is an air-sensitive compound that requires careful handling to ensure user safety and maintain its stability.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat.

Engineering Controls:

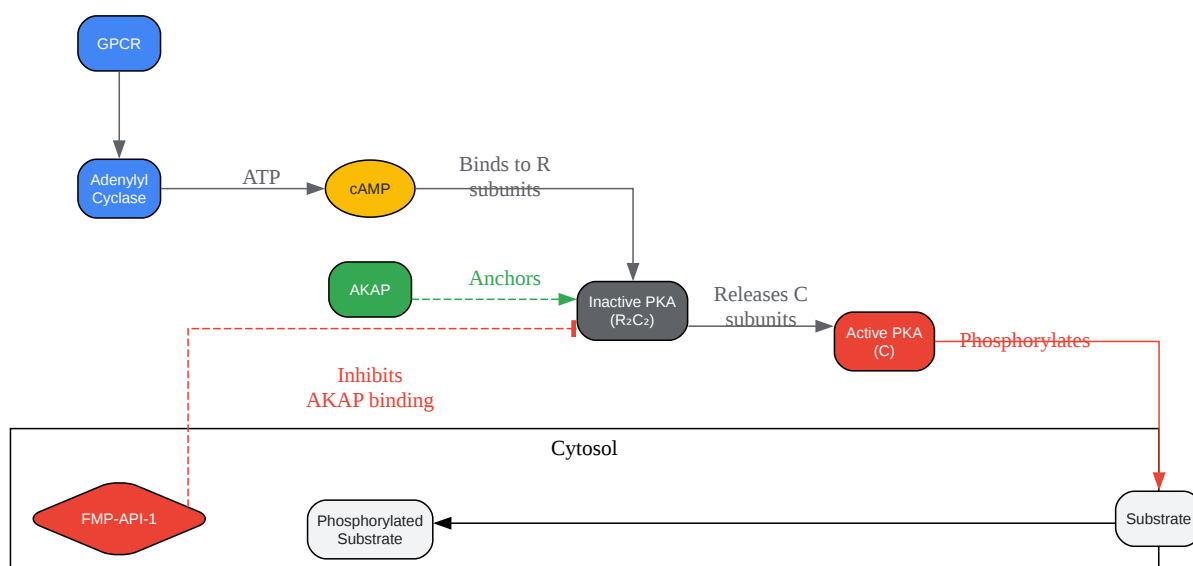
- Handle **FMP-API-1** in a well-ventilated area, preferably in a chemical fume hood.

Hazard Identification:

- GHS Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:
 - H317: May cause an allergic skin reaction.
 - H319: Causes serious eye irritation.
- Precautionary Statements:
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

AKAP-PKA Signaling Pathway and FMP-API-1 Mechanism of Action

FMP-API-1 functions as an inhibitor of the interaction between A-kinase anchoring proteins (AKAPs) and Protein Kinase A (PKA). AKAPs are scaffold proteins that compartmentalize PKA to specific subcellular locations, thereby ensuring the specificity of downstream signaling events. By binding to an allosteric site on the regulatory subunits of PKA, **FMP-API-1** disrupts this anchoring, leading to a more diffuse PKA activity.^{[1][3]}



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Caption: AKAP-PKA signaling pathway with **FMP-API-1** inhibition.

Experimental Protocol: Inhibition of AKAP-PKA Interaction in Cell Culture

The following is a general protocol for treating cultured cells with **FMP-API-1** to study its effects on the AKAP-PKA signaling pathway. Specific cell types and experimental conditions may require optimization.

Materials:

- Cultured cells of interest

- Complete cell culture medium
- **FMP-API-1**
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS)
- Appropriate assay reagents (e.g., for Western blotting, immunofluorescence, or PKA activity assays)

Procedure:

- Cell Seeding:
 - Plate the cells at a desired density in multi-well plates, petri dishes, or on coverslips, depending on the downstream application.
 - Allow the cells to adhere and grow overnight in a humidified incubator at 37°C with 5% CO₂.
- Preparation of **FMP-API-1** Stock Solution:
 - Prepare a stock solution of **FMP-API-1** in sterile DMSO. For example, to make a 10 mM stock solution, dissolve 2.30 mg of **FMP-API-1** in 1 mL of DMSO.
 - Vortex briefly to ensure complete dissolution.
 - Store the stock solution at -20°C.
- Treatment of Cells:
 - On the day of the experiment, thaw the **FMP-API-1** stock solution.
 - Dilute the stock solution to the desired final concentration in pre-warmed complete cell culture medium. It is important to keep the final DMSO concentration consistent across all treatments, including the vehicle control (typically ≤ 0.1%).

- Remove the old medium from the cells and replace it with the medium containing **FMP-API-1** or the vehicle control.
- Incubate the cells for the desired treatment duration.
- Downstream Analysis:
 - Following treatment, wash the cells with PBS.
 - Lyse the cells for biochemical assays (e.g., Western blot to analyze protein phosphorylation) or fix the cells for imaging (e.g., immunofluorescence to observe protein localization).
 - Perform the desired downstream analysis to assess the effects of **FMP-API-1** on the AKAP-PKA signaling pathway.

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References

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